

N-(Azido-PEG3)-N-Boc-PEG4-acid molecular weight and formula

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Compound of Interest

Compound Name: *N-(Azido-PEG3)-N-Boc-PEG4-acid*

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Technical Guide: N-(Azido-PEG3)-N-Boc-PEG4-acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and applications of **N-(Azido-PEG3)-N-Boc-PEG4-acid**, a heterobifunctional linker crucial in the fields of bioconjugation, chemical biology, and drug development.

Core Molecular Data

N-(Azido-PEG3)-N-Boc-PEG4-acid is a polyethylene glycol (PEG)-based molecule containing three key functional groups: a terminal azide group, a tert-butyloxycarbonyl (Boc)-protected amine, and a terminal carboxylic acid. This arrangement allows for sequential and specific conjugation to different molecules of interest.

Property	Value	Source
Molecular Formula	C24H46N4O11	[1]
Molecular Weight	566.65 g/mol	[1]
CAS Number	2112731-95-8	[1][2]
Purity	>96%	[1]

Applications in Research and Drug Development

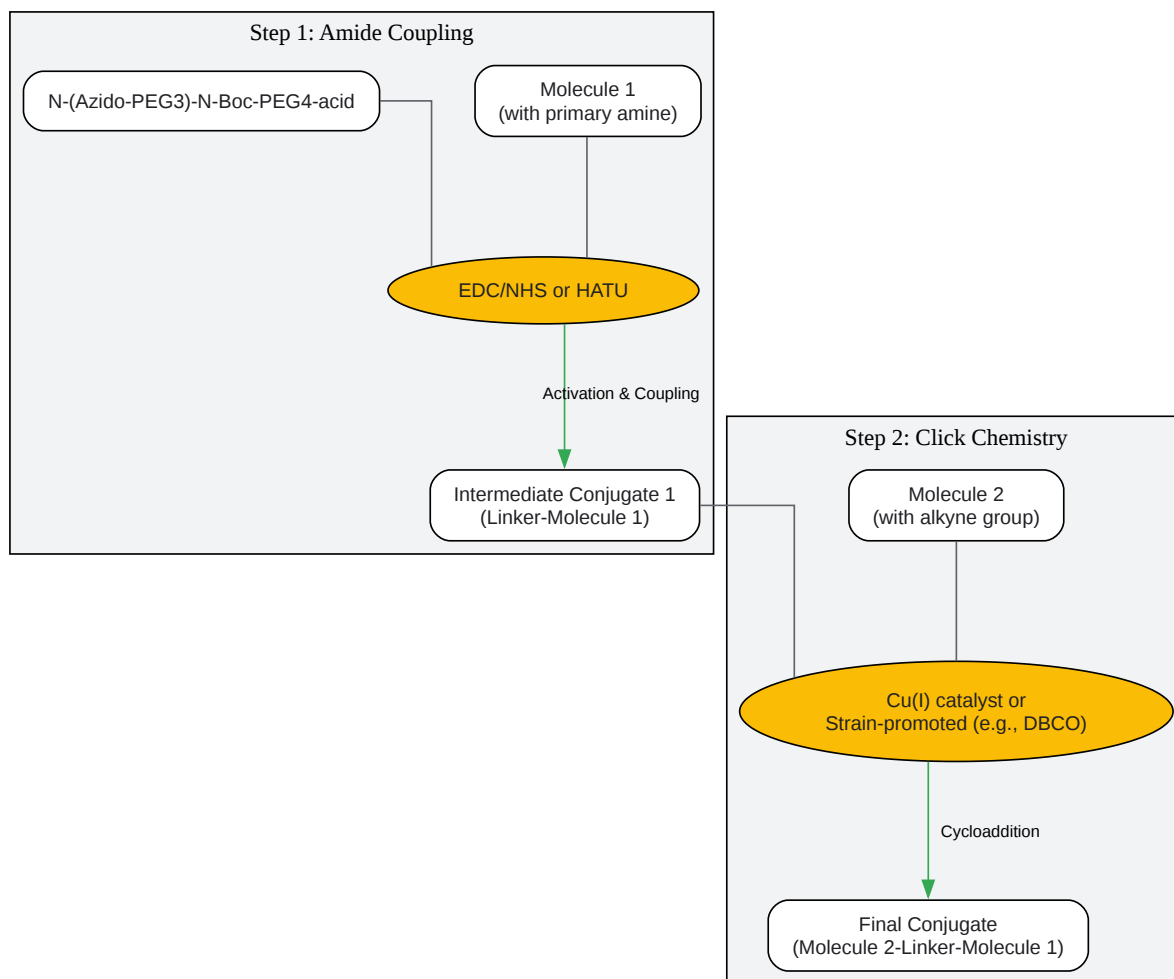
N-(Azido-PEG3)-N-Boc-PEG4-acid is a versatile tool for researchers, particularly in the construction of complex biomolecules and targeted therapeutics. Its primary applications stem from its bifunctional nature, enabling the linkage of two different molecular entities.

A significant application of this linker is in the synthesis of Proteolysis Targeting Chimeras (PROTACs). PROTACs are novel therapeutic agents that co-opt the cell's natural protein degradation machinery to eliminate specific target proteins. This linker can be used to connect a ligand that binds to the target protein with a ligand that recruits an E3 ubiquitin ligase, initiating the degradation process.

Furthermore, the azide and carboxylic acid functionalities allow for its use in click chemistry and amide bond formation, respectively. Click chemistry, a set of rapid and reliable chemical reactions, is widely used for bioconjugation. The azide group can readily react with an alkyne-containing molecule in a copper-catalyzed or strain-promoted cycloaddition reaction. The carboxylic acid can be activated to react with primary amines to form stable amide bonds. The Boc-protected amine provides an additional functional handle that can be revealed by deprotection under acidic conditions for further conjugation.

General Experimental Workflow

The following diagram illustrates a generalized workflow for a two-step bioconjugation using **N-(Azido-PEG3)-N-Boc-PEG4-acid**. This workflow demonstrates the sequential activation and reaction of the different functional groups.



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Sequential Bioconjugation Workflow

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